

Application Note: Covalent Kinase Profiling using Piperazine-Acrylamide Fragments

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Compound of Interest

Compound Name: 1-(Piperazin-1-yl)but-3-en-1-one

Cat. No.: B15266506

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Executive Summary

The emergence of Targeted Covalent Inhibitors (TCIs) has revolutionized kinase drug discovery, exemplified by drugs like Ibrutinib and Osimertinib. These inhibitors rely on a specific electrophilic "warhead" to form an irreversible bond with a nucleophilic cysteine residue (e.g., Cys481 in BTK) within the ATP-binding pocket.

1-(Piperazin-1-yl)but-3-en-1-one (and its reactive isomer 1-(piperazin-1-yl)prop-2-en-1-one) represents a class of "Scout Fragments" or Minimal Pharmacophores. Unlike complex inhibitors, these small, low-molecular-weight probes consist solely of a solubility-enhancing scaffold (piperazine) and a reactive warhead. They are used in Cheoproteomic Fragment Screening to empirically map "ligandable" cysteines across the kinome without the bias of a full inhibitor scaffold.

Key Application: This protocol details the Competition IsoTOP-ABPP (Isotopic Tandem Orthogonal Proteolysis-Activity Based Protein Profiling) workflow. Here, the piperazine probe is used to compete for cysteine binding against a broad-spectrum reporter (e.g., Iodoacetamide-Alkyne), allowing researchers to quantify the probe's selectivity and potency across thousands of kinases in a single experiment.

Chemical Mechanism & Probe Design

Structural Analysis

The user-specified compound, **1-(Piperazin-1-yl)but-3-en-1-one**, contains a vinyl group separated from the carbonyl by a methylene spacer (

).

- **Critical Note:** Strictly speaking, a but-3-en-1-one amide is not a Michael acceptor because the double bond is not conjugated to the carbonyl.
- **Reactive Isomers:** For kinase profiling, the active warhead is typically the conjugated Acrylamide (1-(piperazin-1-yl)prop-2-en-1-one) or the Crotonamide (1-(piperazin-1-yl)but-2-en-1-one). This guide assumes the use of the conjugated, reactive form (Acrylamide/Crotonamide) capable of Michael addition.

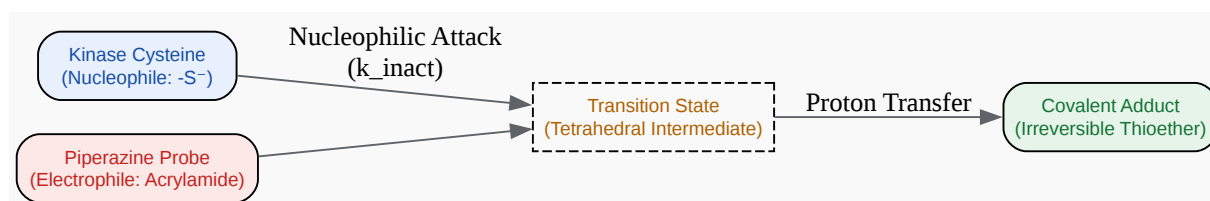
Mechanism of Action: Michael Addition

The probe targets non-catalytic, solvent-exposed, or active-site cysteines. The nucleophilic thiol (

) of the cysteine attacks the

-carbon of the

-unsaturated amide.



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Figure 1: Mechanism of Michael Addition between a kinase cysteine and the piperazine-acrylamide probe.

Experimental Protocol: Competition IsoTOP-ABPP

Since minimal piperazine fragments often lack a bioorthogonal handle (like an alkyne) due to their small size, they are best analyzed via Competition ABPP.

Materials & Reagents

Component	Specification	Purpose
Test Probe	1-(Piperazin-1-yl)prop-2-en-1-one (or analog)	The covalent fragment to be profiled.
Competitor Probe	Iodoacetamide-Alkyne (IA-alkyne)	Broad-spectrum cysteine-reactive reporter.
Lysis Buffer	PBS, 0.1% Triton X-100, Protease Inhibitors	Gentle cell lysis to preserve native conformation.
Click Reagents	CuSO ₄ , TCEP, TBTA	Catalysts for CuAAC click chemistry.
Enrichment Tag	TEV-Biotin-Azide (isotopically light/heavy)	Allows affinity purification and quantitation.
Beads	Streptavidin-Agarose	Captures biotinylated proteins.

Step-by-Step Workflow

Phase 1: Proteome Preparation

- Cell Culture: Grow relevant kinase-rich cell lines (e.g., Jurkat, HeLa, or MCF-7) to 80-90% confluence.
- Lysis: Harvest cells, wash with cold PBS, and lyse in Lysis Buffer by sonication (3 x 10s pulses).
- Clarification: Centrifuge at 16,000 x g for 15 min at 4°C. Collect supernatant.
- Normalization: Adjust protein concentration to 2 mg/mL.

Phase 2: Probe Incubation (Competition)

Design: We compare the Test Probe (Heavy Channel) vs. DMSO Vehicle (Light Channel).

- Aliquot: Split the lysate into two equal volumes (e.g., 1 mL each).
- Treatment:
 - Sample A (Control): Add DMSO (vehicle).
 - Sample B (Treated): Add 1-(Piperazin-1-yl)but-en-one (Test Probe) at desired concentration (e.g., 10 μ M, 50 μ M).
- Incubation: Rotate for 60 minutes at Room Temperature (RT).
 - Note: This allows the Test Probe to covalently block specific cysteines.

Phase 3: Labeling with Broad-Spectrum Reporter

- Pulse: Add IA-alkyne (100 μ M final) to both Sample A and Sample B.
- Incubation: Rotate for 60 minutes at RT.
 - Mechanism: IA-alkyne will label all available cysteines except those blocked by the Test Probe in Sample B.

Phase 4: Click Chemistry & Enrichment

- Click Reaction: Add the following to both samples:
 - Sample A: Azide-Biotin-Light (R0)
 - Sample B: Azide-Biotin-Heavy (R6 or R10)
 - Catalyst Mix: 1 mM TCEP, 100 μ M TBTA, 1 mM CuSO₄.
- Incubation: Vortex and incubate for 1 hour at RT.
- Precipitation: Add cold Methanol/Chloroform/Water (4:1:3 ratio) to precipitate proteins and remove excess reagents. Wash pellet 2x with Methanol.
- Resolubilization: Dissolve pellet in 1.2% SDS/PBS by heating to 95°C for 5 min.

- Streptavidin Capture: Dilute SDS to 0.2% with PBS. Add Streptavidin beads and rotate overnight at 4°C.

Phase 5: On-Bead Digestion & MS Analysis

- Washing: Wash beads stringently (1% SDS, then PBS, then Water) to remove non-specific binders.
- Digestion: Add Trypsin (sequencing grade) and incubate overnight at 37°C.
- Elution: Collect peptides.
- LC-MS/MS: Analyze on a high-resolution mass spectrometer (e.g., Orbitrap Exploris).

Data Analysis & Interpretation

The output is a ratio of peptide abundance (Heavy/Light) for every identified cysteine-containing peptide.

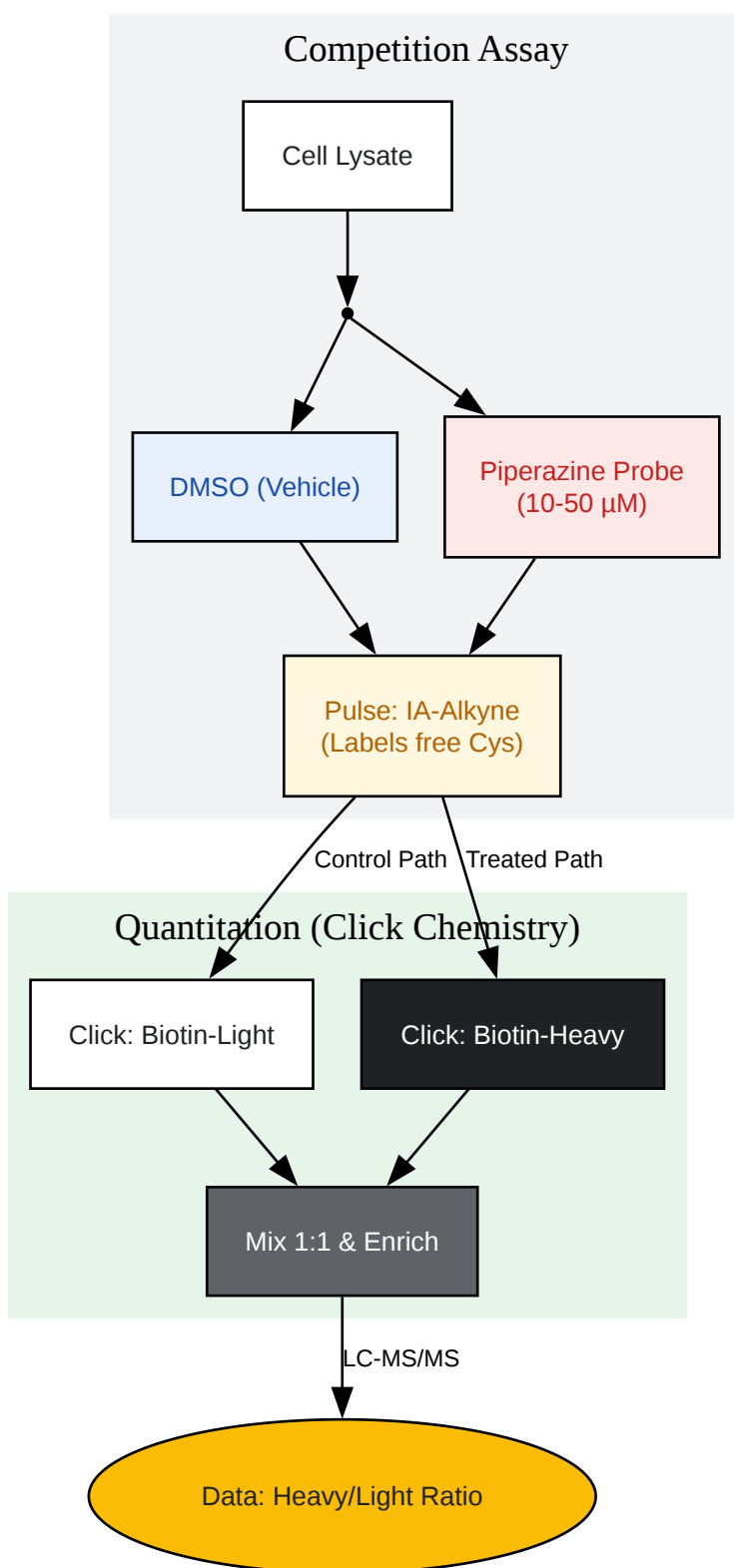
Calculating Occupancy

The Ratio (

) is defined as:

- $R \approx 1.0$: The Test Probe did not bind this cysteine. (IA-alkyne labeled both samples equally).
- $R \ll 1.0$ (e.g., 0.1): The Test Probe blocked this cysteine. (High competition).
- Occupancy (%) =

Workflow Diagram



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Figure 2: IsoTOP-ABPP Workflow for profiling non-tagged covalent fragments.

Critical Troubleshooting & Controls

Reactivity Check

Before profiling, verify the probe's intrinsic reactivity.

- GSH Assay: Incubate the probe (50 μ M) with Glutathione (GSH, 500 μ M) in PBS. Monitor the disappearance of the parent mass and appearance of the GSH-adduct via LC-MS over 4 hours.
- Result: If

min, the probe is too reactive (promiscuous). If

hours, it may be inactive against kinases. Ideal

is 1–6 hours.

"But-3-en-1-one" Structure Validation

Ensure the synthesized compound is the conjugated isomer.

- NMR Check: Look for the characteristic doublet-of-doublets for vinyl protons at 5.5–6.5 ppm.
- Issue: If the double bond is at C3 (terminal, non-conjugated), it will not react with GSH or Kinases. This can serve as an excellent Negative Control compound.

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